

An In-depth Technical Guide to Ethyl 4-hydroxypiperidine-1-carboxylate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethyl 4-hydroxypiperidine-1-carboxylate

Cat. No.: B1266444

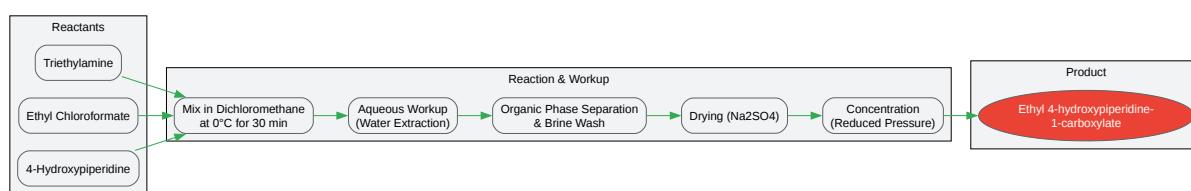
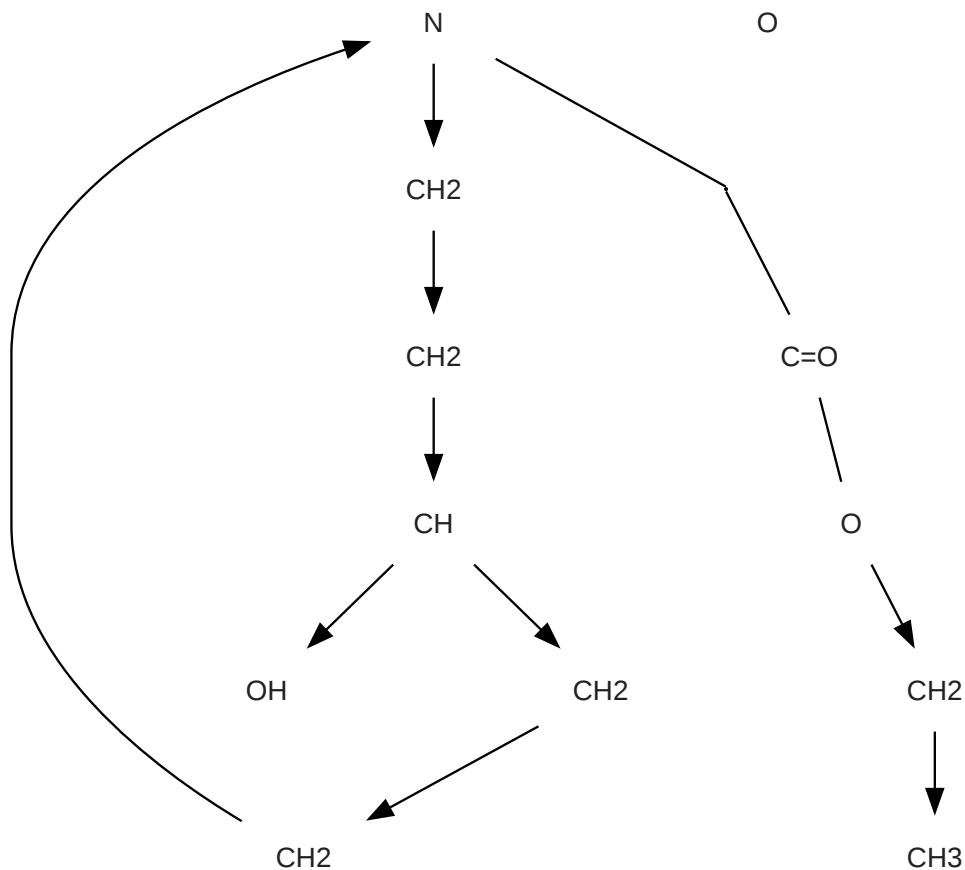
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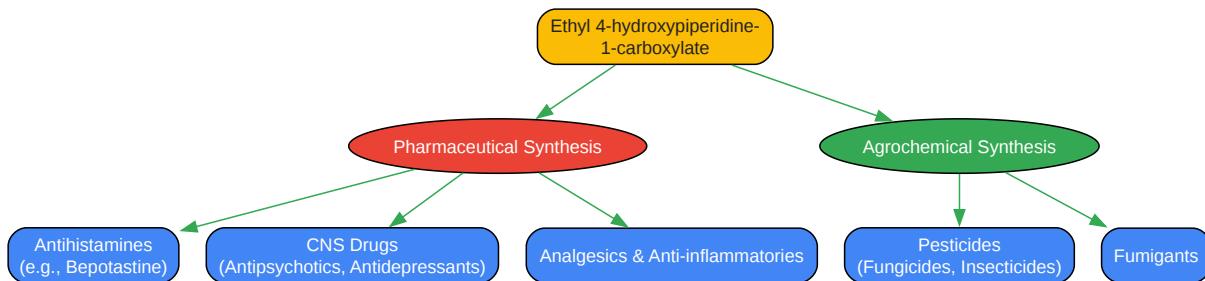
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Ethyl 4-hydroxypiperidine-1-carboxylate**, a versatile intermediate crucial in pharmaceutical and chemical research. This document details its chemical and physical properties, experimental protocols for its synthesis and analysis, and its applications in drug development, supported by structured data and visualizations.

Chemical Structure and Identifiers

Ethyl 4-hydroxypiperidine-1-carboxylate is a heterocyclic compound featuring a piperidine ring functionalized with a hydroxyl group and an ethyl carbamate. This structure provides two key reactive sites—the hydroxyl group and the ester functionality—making it a valuable building block in organic synthesis.



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- To cite this document: BenchChem. [An In-depth Technical Guide to Ethyl 4-hydroxypiperidine-1-carboxylate]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1266444#ethyl-4-hydroxypiperidine-1-carboxylate-properties-and-structure\]](https://www.benchchem.com/product/b1266444#ethyl-4-hydroxypiperidine-1-carboxylate-properties-and-structure)

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